

# **Antimony Trisulfide proper disposal procedures**

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Compound of Interest		
Compound Name:	Antimony Trisulfide	
Cat. No.:	B7820761	Get Quote

Proper disposal of **antimony trisulfide** is crucial for laboratory safety and environmental protection. Antimony and its compounds are classified as hazardous, requiring strict adherence to disposal protocols to minimize risks to human health and the environment.[1] This guide provides essential procedural information for the proper handling and disposal of **antimony trisulfide** waste.

## **Immediate Safety and Logistical Information**

Before handling **antimony trisulfide**, it is imperative to be familiar with the necessary safety precautions.

Personal Protective Equipment (PPE):

- Eye Protection: Always wear approved safety glasses with side shields or safety goggles.
- Skin Protection: Use chemical-resistant gloves and protective clothing to prevent skin contact.[2][3]
- Respiratory Protection: In case of dust formation, use a NIOSH/MSHA approved respirator with a particulate filter.[2][4][5]

Handling and Storage:

- Handle the substance in a well-ventilated area, preferably within a chemical fume hood. [2][6]
- Avoid actions that generate dust.[3][4][6]



- Store in a cool, dry place in a tightly sealed container, away from incompatible materials like strong oxidizing agents and acids.[6][7] Contact with strong acids can produce toxic hydrogen sulfide gas.[2][4]
- Do not eat, drink, or smoke in areas where antimony trisulfide is handled.[4]
- Ensure that eyewash stations and safety showers are readily accessible.[3][5]

# **Operational and Disposal Plan**

**Antimony trisulfide** waste is considered hazardous and must be disposed of according to local, state, and federal regulations.[2][8][9][10] Do not dispose of this material down the drain or in regular trash.[4][9]

Step-by-Step Disposal Protocol:

- Waste Collection:
  - Carefully place all antimony trisulfide waste, including contaminated materials like gloves and wipes, into a designated, compatible, and sealable container.[6][11]
  - For spills, do not dry sweep.[4] Moisten the spilled material with water first or use a HEPAfiltered vacuum to clean up the spill.[9]
  - Cover fine powder spills with dry sodium carbonate or dolomite to reduce dust formation before sweeping up the mixture.
  - Collect the contained material and place it into a suitable disposal container.
- Container Labeling:
  - Clearly label the waste container as "Hazardous Waste: Antimony Trisulfide."
  - Include the date of accumulation and any other information required by your institution's
     Environmental Health and Safety (EHS) department.
- Storage Pending Disposal:



- Store the sealed hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
- The storage area should be clearly marked as a hazardous waste accumulation point.
- Final Disposal:
  - Contact your institution's EHS or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.[11]
  - Provide the disposal contractor with the Safety Data Sheet (SDS) for antimony trisulfide.
  - This material and its container must be disposed of as hazardous waste, often at an authorized landfill or licensed waste disposal site.[8][11]

## **Regulatory Data**

The following table summarizes key regulatory and safety data for antimony trisulfide.

Data Point	Value	Reference
UN Number	UN1549	[2][8]
Proper Shipping Name	ANTIMONY COMPOUND, INORGANIC, SOLID, N.O.S. (contains antimony trisulfide)	[8]
Hazard Class	6.1 (Toxic)	[2][8]
Packing Group	III	[2][8]
OSHA PEL (as Sb)	0.5 mg/m³ (8-hr TWA)	[9][12]
NIOSH REL (as Sb)	0.5 mg/m³ (10-hr TWA)	[9][12]
ACGIH TLV (as Sb)	0.5 mg/m³ (8-hr TWA)	[9]
EU Waste Classification	Classified as "heavy metal" in hazardous waste	[13]



### **Disposal Workflow Diagram**

The following diagram illustrates the decision-making process for the proper disposal of **antimony trisulfide** waste in a laboratory setting.



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Caption: Workflow for the routine disposal of **Antimony Trisulfide** waste.

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